

Reductic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Reductic acid*

CAS No.: 80-72-8

Cat. No.: B1208420

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reductic acid, with the molecular formula $C_5H_6O_3$, is a cyclic enediol compound that plays a significant role in various chemical and biological processes.^{[1][2]} Structurally, it is 2,3-dihydroxy-2-cyclopenten-1-one.^[1] First identified as a product of the acid-catalyzed degradation of pectic substances, it is also a key intermediate in the Maillard reaction, contributing to the color, flavor, and antioxidant properties of cooked foods. Its potent reducing capabilities and structural similarity to ascorbic acid have made it a subject of interest for its antioxidant potential and applications in food chemistry and drug development. This guide provides an in-depth overview of the core chemical properties, synthesis, analytical methods, and biological significance of **Reductic acid**.

Core Chemical and Physical Properties

A summary of the key quantitative data for **Reductic acid** is presented in the table below, offering a comparative overview of its fundamental properties.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ O ₃	[1] [2]
Molecular Weight	114.10 g/mol	[1]
Melting Point	213-213.5 °C (decomposes)	
Boiling Point	~173.58 °C (estimated)	
Density	~1.258 g/cm ³ (estimated)	
pKa	4.72 (at 20 °C)	
Appearance	Colorless to pale yellow crystals	
Solubility	Soluble in water, methanol, ethanol. Sparingly soluble in ether, ethyl acetate, acetone. Insoluble in benzene.	
CAS Number	80-72-8	[1]

Experimental Protocols

Synthesis of Reductic Acid from Pectin

Reductic acid can be synthesized via the acid hydrolysis of pectin, a complex polysaccharide found in the cell walls of plants, particularly in citrus peels. The following protocol is a representative method for this synthesis.

Materials:

- Citrus pectin (100 g)
- Hydrochloric acid (HCl), concentrated
- Distilled water
- Activated charcoal

- Ethanol
- Ethyl acetate
- Rotary evaporator
- Reflux apparatus
- pH meter
- Filtration apparatus (Buchner funnel, filter paper)

Procedure:

- **Acid Hydrolysis:** A suspension of 100 g of citrus pectin in 1 L of distilled water is prepared in a round-bottom flask. The pH of the suspension is adjusted to approximately 1.5 with concentrated hydrochloric acid.
- **Reflux:** The mixture is heated to reflux with constant stirring for 4-6 hours. This process breaks down the polysaccharide chains of pectin into smaller molecules, including galacturonic acid, which then undergoes further reactions to form **Reductic acid**.
- **Decolorization:** After cooling to room temperature, the dark-colored solution is treated with activated charcoal to remove impurities and color. The mixture is stirred for 30 minutes and then filtered.
- **Concentration:** The filtrate is concentrated under reduced pressure using a rotary evaporator until the volume is reduced to approximately 200 mL.
- **Crystallization:** The concentrated solution is cooled in an ice bath to induce crystallization of **Reductic acid**.
- **Purification:** The crude crystals are collected by filtration and recrystallized from a mixture of ethanol and ethyl acetate to yield purified **Reductic acid**.
- **Drying:** The purified crystals are dried in a vacuum oven at a low temperature.

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

The concentration of **Reductic acid** in a sample can be accurately determined using reverse-phase high-performance liquid chromatography (RP-HPLC) with UV detection.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18 column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase: An isocratic mobile phase consisting of a mixture of 0.1% phosphoric acid in water (A) and acetonitrile (B) (e.g., 95:5 v/v). The acidic mobile phase ensures that **Reductic acid** is in its protonated form, leading to better retention and peak shape.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 265 nm.
- Injection Volume: 20 μ L.
- Column Temperature: 30 $^{\circ}$ C.

Procedure:

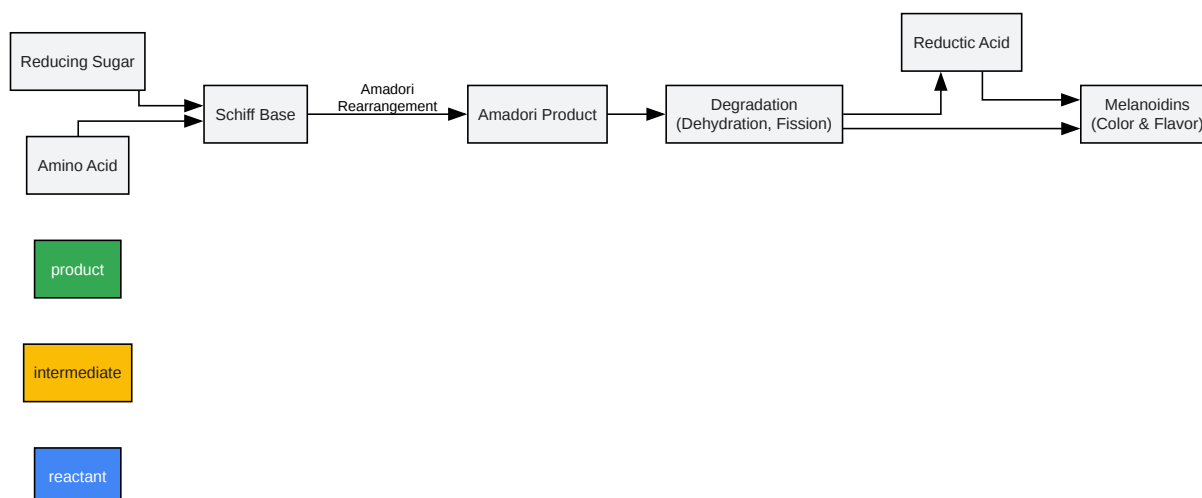
- Standard Preparation: A stock solution of **Reductic acid** is prepared in the mobile phase. A series of standard solutions of known concentrations are prepared by diluting the stock solution.
- Sample Preparation: The sample containing **Reductic acid** is dissolved in the mobile phase, filtered through a 0.45 μ m syringe filter, and diluted if necessary to fall within the concentration range of the standard curve.
- Calibration Curve: The standard solutions are injected into the HPLC system, and a calibration curve is constructed by plotting the peak area against the concentration of **Reductic acid**.

- **Sample Analysis:** The prepared sample is injected into the HPLC system, and the peak area corresponding to **Reductic acid** is recorded.
- **Quantification:** The concentration of **Reductic acid** in the sample is determined by interpolating its peak area on the calibration curve.

Signaling Pathways and Biological Roles

Role in the Maillard Reaction

The Maillard reaction is a non-enzymatic browning reaction between amino acids and reducing sugars that occurs upon heating. **Reductic acid** is a key intermediate product in this complex cascade of reactions. It is formed from the degradation of Amadori rearrangement products.

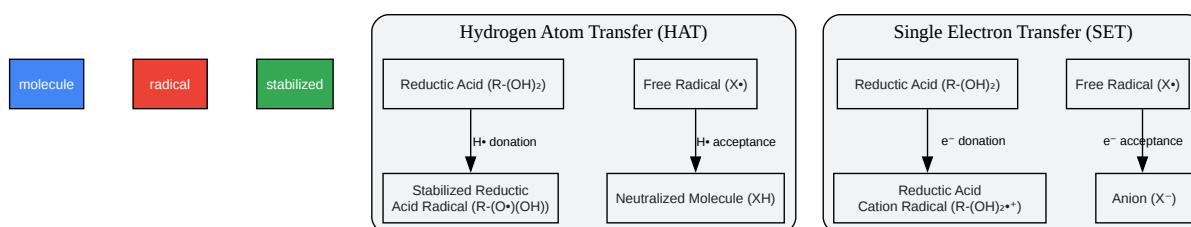


[Click to download full resolution via product page](#)

Formation of **Reductic Acid** in the Maillard Reaction.

Antioxidant Mechanism

Reductic acid exhibits significant antioxidant activity due to its enediol structure, which can readily donate hydrogen atoms or electrons to neutralize free radicals. The primary mechanisms by which it acts as an antioxidant are believed to be through Hydrogen Atom Transfer (HAT) and Single Electron Transfer (SET).



[Click to download full resolution via product page](#)

Antioxidant Mechanisms of **Reductic Acid**.

Conclusion

Reductic acid is a versatile molecule with significant implications in food science and potentially in pharmacology. Its role as a potent reducing agent and antioxidant, coupled with its natural origin from pectic substances, makes it a compelling subject for further research. The methodologies outlined in this guide for its synthesis and analysis provide a foundation for researchers to explore its properties and applications. A deeper understanding of its biological activities and signaling pathways may unveil new opportunities for its use in the development of novel therapeutic agents and functional food ingredients.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Czech Journal of Food Sciences: Transformation Pathways of Reductones in the Advanced Maillard Reaction [cjfs.agriculturejournals.cz]
- 2. Insights into flavor and key influencing factors of Maillard reaction products: A recent update - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Reductic Acid: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208420/docs#reductic-acid-a-comprehensive-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

